

# Handling and storage procedures for 5-Chlorotryptophol

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## Compound of Interest

Compound Name: 5-Chlorotryptophol

CAS No.: 61220-51-7

Cat. No.: B1314208

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Application Note: Technical Guide to the Handling, Storage, and Solubilization of **5-Chlorotryptophol**

## Executive Summary

**5-Chlorotryptophol** (5-CTOL; CAS: 154-79-0) is a halogenated indole derivative and a reductive metabolite analogue of serotonin (5-hydroxytryptamine). While structurally related to the sleep-inducing compound tryptophol and the neurohormone melatonin, 5-CTOL is primarily utilized as a synthetic intermediate and a reference standard in metabolic profiling, particularly in studies distinguishing oxidative vs. reductive serotonin metabolism pathways (e.g., alcohol-induced shifts).

This guide defines the critical parameters for maintaining the physicochemical integrity of 5-CTOL. Indole derivatives are inherently electron-rich and susceptible to oxidative degradation and photolysis. Strict adherence to these protocols is required to prevent the formation of quinoidal byproducts which can confound biological assays.

## Physicochemical Profile

Property	Specification
Chemical Name	2-(5-Chloro-1H-indol-3-yl)ethanol
CAS Number	154-79-0
Molecular Formula	C <sub>10</sub> H <sub>10</sub> ClNO
Molecular Weight	195.65 g/mol
Appearance	Off-white to pale brown crystalline solid
Melting Point	57–59 °C
Solubility (DMSO)	≥ 20 mg/mL (Clear solution)
Solubility (Ethanol)	≥ 10 mg/mL
Solubility (Water)	Negligible (< 0.1 mg/mL)
pKa	~16 (Indole NH), ~15 (Alcohol OH)

## Storage & Stability Protocol

The Core Challenge: The indole moiety is electron-rich, making the C2 and C3 positions prone to electrophilic attack and auto-oxidation, especially under light exposure (photolysis).

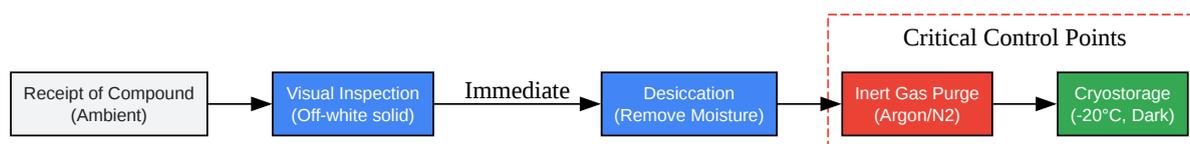
### Solid State Storage

- Temperature: Store at -20°C. Long-term stability is significantly compromised at room temperature (>25°C).
- Atmosphere: Hygroscopic. Store under an inert atmosphere (Argon or Nitrogen). Oxygen promotes the formation of indoxyl intermediates.
- Container: Amber glass vials with PTFE-lined caps. Avoid clear glass to prevent photo-oxidation.
- Desiccation: Store inside a secondary container (desiccator) to prevent moisture absorption, which accelerates hydrolytic degradation.

## Solution State Stability

- Solvent Choice: DMSO is the preferred solvent for stock solutions. It acts as a radical scavenger, offering minor protection against oxidation compared to alcohols.
- Shelf Life:
  - Solid: 2 years at -20°C (if unopened).
  - Solution (DMSO, -20°C): 3 months.
  - Solution (Aqueous): Unstable. Prepare immediately prior to use.

## Visualization: Storage Lifecycle



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Figure 1: Critical workflow for the intake and long-term storage of **5-Chlorotryptophol** to prevent oxidative degradation.

## Solubilization & Handling Protocol

Pre-requisite: Bring the vial to room temperature before opening to prevent water condensation on the cold solid (hygroscopic shock).

### Preparation of Stock Solution (100 mM)

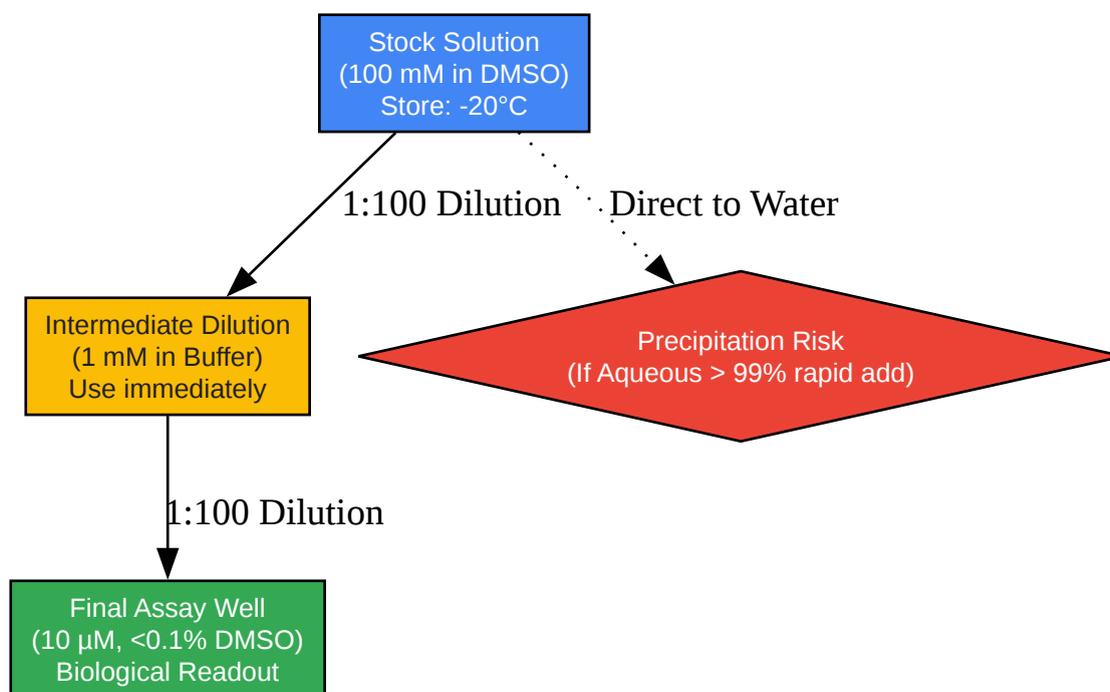
- Calculate: To prepare 1 mL of 100 mM stock:
  - Weigh 19.57 mg of **5-Chlorotryptophol**.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (Dimethyl Sulfoxide).

- Note: Ethanol is an alternative, but DMSO is preferred for biological assays due to lower volatility.
- Dissolution: Vortex vigorously for 30 seconds. The solution should be clear and colorless to pale yellow.
  - Quality Control: If the solution is dark brown or contains precipitate, oxidation has occurred. Discard.
- Aliquot: Dispense into single-use aliquots (e.g., 50  $\mu$ L) in amber microtubes.
- Freeze: Store at  $-80^{\circ}\text{C}$  (preferred) or  $-20^{\circ}\text{C}$ . Avoid freeze-thaw cycles.

## Preparation of Working Solution (Assay Medium)

- Dilution Factor: Maintain the final DMSO concentration  $< 0.5\%$  (v/v) to avoid solvent toxicity in cell culture or enzyme assays.
- Method:
  - Thaw stock solution at room temperature.
  - Add Stock slowly to the aqueous buffer while vortexing (not buffer to stock) to prevent precipitation ("crashing out").
  - Use within 4 hours. Indoles degrade rapidly in aqueous, oxygenated buffers (pH  $> 7.0$  accelerates oxidation).

## Visualization: Dilution Logic



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Figure 2: Step-wise dilution strategy to maintain solubility and minimize solvent toxicity in biological assays.

## Safety & Disposal (EHS)

- Hazards: **5-Chlorotryptophol** is classified as an Irritant.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Handle powder in a fume hood to avoid inhalation.
- Disposal: Dispose of as hazardous organic chemical waste. Do not pour down the drain.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 9037, **5-Chlorotryptophol**. Retrieved from [[Link](#)]
- Cornford, P.A., et al. (1992). Metabolism of serotonin: The role of 5-hydroxytryptophol and analogues.
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